

An In-depth Technical Guide to the Physicochemical Properties of Triphenylsilyl Chloride

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Compound of Interest

Compound Name: Chlorotriphenylsilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of triphenylsilyl chloride (Ph_3SiCl). The information presented is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who utilize this versatile organosilicon compound. This document includes key physical and chemical data, detailed experimental protocols for property determination and a common synthetic application, and a visualization of a key reaction workflow.

Core Physicochemical Properties

Triphenylsilyl chloride is a white crystalline solid that is a key reagent in organic synthesis, primarily used for the introduction of the bulky and lipophilic triphenylsilyl protecting group.^[1] Its reactivity and physical properties are crucial for its handling, storage, and application in various chemical transformations.

Data Presentation: Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of triphenylsilyl chloride.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₅ ClSi	[1]
Molecular Weight	294.85 g/mol	[1]
Melting Point	91-94 °C	[1]
Boiling Point	378 °C (at 760 mmHg)	[1]
240-243 °C (at 35 mmHg)	[1]	
Density	1.14 g/cm ³	[1]
Refractive Index	1.614	[1]
Vapor Pressure	1.76 x 10 ⁻⁵ mmHg at 25 °C	[1]
Solubility in Acetone	0.1 g/mL (clear solution)	[1]

Note: Triphenylsilyl chloride readily reacts with water and other protic solvents.[1] It is sensitive to moisture and should be handled under anhydrous conditions.[1]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of triphenylsilyl chloride.

- ¹H NMR: Spectral data is available and can be used for structural confirmation.[2]
- FT-IR: Infrared spectroscopy is a valuable tool for identifying functional groups. The spectrum of triphenylsilyl chloride will show characteristic bands for the Si-Cl bond and the phenyl groups.[3][4]
- Mass Spectrometry: Mass spectrometry data provides information about the molecular weight and fragmentation pattern of the molecule.[5]

Experimental Protocols

The following sections provide detailed methodologies for key experiments related to the purification and characterization of triphenylsilyl chloride, as well as a common synthetic

application.

Purification of Triphenylsilyl Chloride by Crystallization

Objective: To purify commercial triphenylsilyl chloride from common impurities such as tetraphenylsilane, hexaphenyldisiloxane, and triphenylsilanol.^[1]

Materials:

- Crude triphenylsilyl chloride
- Ethanol-free chloroform (or petroleum ether with a boiling point of 30-60 °C, or hexane)
- Dry ice/acetone bath
- Standard laboratory glassware for crystallization

Procedure:

- Dissolve the crude triphenylsilyl chloride in a minimal amount of hot, ethanol-free chloroform (or petroleum ether/hexane).
- Once completely dissolved, allow the solution to cool slowly to room temperature to promote the formation of large crystals.
- For further crystallization, cool the solution in a dry ice/acetone bath.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum to remove any residual solvent.

Determination of Melting Point

Objective: To determine the melting point range of purified triphenylsilyl chloride as a criterion of purity.

Materials:

- Purified triphenylsilyl chloride
- Capillary tubes
- Melting point apparatus

Procedure:

- Finely powder a small amount of the purified triphenylsilyl chloride.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 10-15 °C per minute until the temperature is about 20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid droplet appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample. For pure compounds, this range is typically narrow.

Quantitative Determination of Solubility in an Organic Solvent (e.g., Acetone)

Objective: To quantitatively determine the solubility of triphenylsilyl chloride in acetone at a specific temperature using a gravimetric method.

Materials:

- Purified triphenylsilyl chloride
- Anhydrous acetone
- Airtight, temperature-controlled shaker or water bath

- Syringe with a filter attachment (e.g., 0.45 μm PTFE)
- Pre-weighed vials
- Analytical balance
- Vacuum oven

Procedure:

- Prepare a saturated solution by adding an excess of triphenylsilyl chloride to a known volume of anhydrous acetone in a sealed flask.
- Place the flask in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$) and agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24 hours).
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any suspended solids.
- Transfer the filtered solution to a pre-weighed, dry vial.
- Record the exact volume of the solution transferred.
- Evaporate the solvent from the vial in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute until a constant weight is achieved.
- Weigh the vial containing the dried solute.
- Calculate the solubility in g/mL by dividing the mass of the dissolved triphenylsilyl chloride by the volume of the acetone solution.

Synthesis of Allyltriphenylsilane via Grignard Reaction

Objective: To synthesize allyltriphenylsilane by reacting triphenylsilyl chloride with allylmagnesium chloride.

Materials:

- Triphenylsilyl chloride
- Magnesium turnings
- Allyl chloride
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Standard Schlenk line or glovebox setup for air- and moisture-sensitive reactions

Procedure:

- Preparation of Allylmagnesium Chloride (Grignard Reagent):
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small amount of anhydrous diethyl ether or THF to cover the magnesium.
 - Add a solution of allyl chloride in the same anhydrous solvent dropwise from the dropping funnel to the magnesium suspension. The reaction is typically initiated with a small crystal of iodine.
 - Maintain a gentle reflux during the addition. After the addition is complete, continue to stir the mixture until the magnesium is consumed.
- Reaction with Triphenylsilyl Chloride:
 - In a separate flame-dried flask under a nitrogen atmosphere, dissolve triphenylsilyl chloride in anhydrous diethyl ether or THF.
 - Cool the solution of triphenylsilyl chloride in an ice bath.

- Slowly add the freshly prepared allylmagnesium chloride solution to the triphenylsilyl chloride solution via a cannula or dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Work-up:
 - Cool the reaction mixture in an ice bath and slowly quench the reaction by adding a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Remove the solvent under reduced pressure to obtain the crude product.
- Purification:
 - Purify the crude allyltriphenylsilane by vacuum distillation or column chromatography on silica gel.

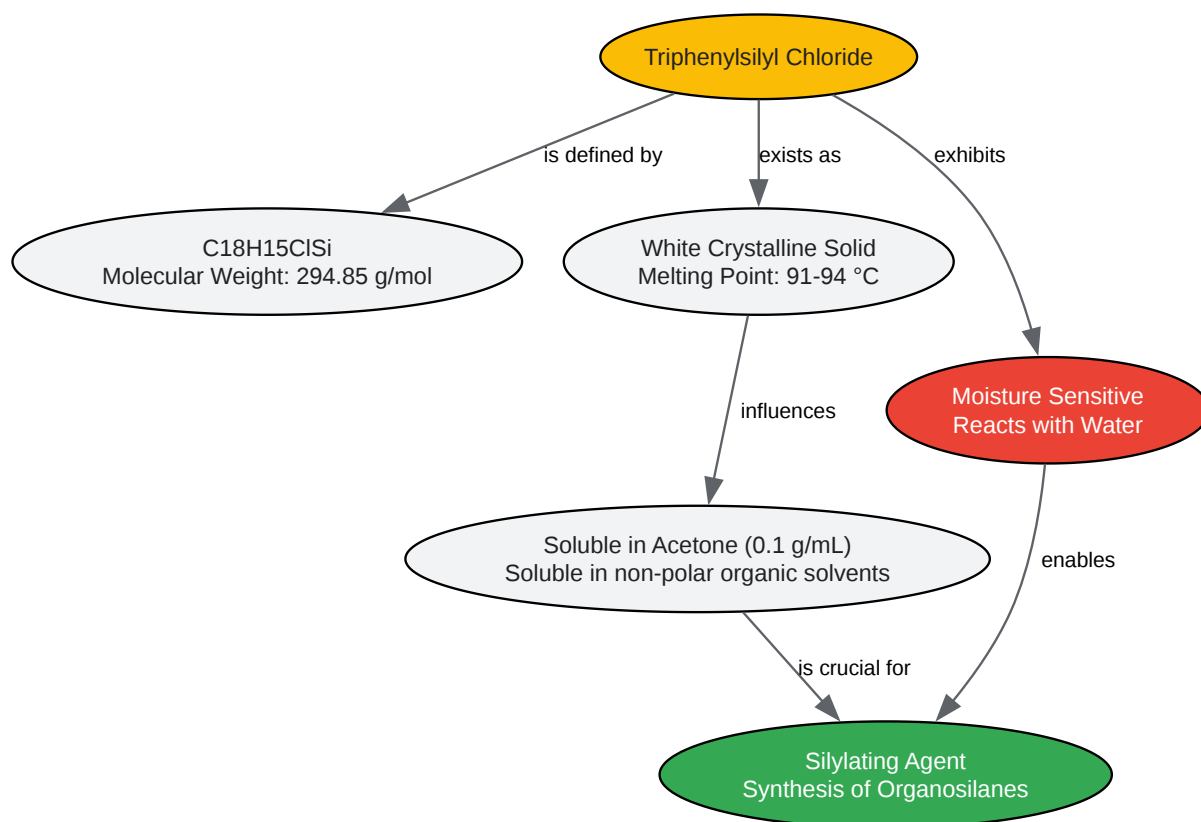
Mandatory Visualization

The following diagrams illustrate the experimental workflow for the synthesis of allyltriphenylsilane and a logical relationship of the key properties of triphenylsilyl chloride.



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Caption: Workflow for the synthesis of allyltriphenylsilane.

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Caption: Key properties and relationships of triphenylsilyl chloride.

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